

Essential Safety and Operational Guide for Handling m-PEG8-amide-C10-Thiol

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Compound of Interest

Compound Name: *m-PEG8-amide-C10-Thiol*

Cat. No.: *B12421434*

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of specialized chemical reagents is paramount. This guide provides immediate, essential safety protocols and logistical information for the use of **m-PEG8-amide-C10-Thiol**, a PROTAC linker utilized in the synthesis of proteolysis-targeting chimeras. Adherence to these guidelines is critical for laboratory safety and experimental success.

Chemical Profile:

- Product Name: **m-PEG8-amide-C10-Thiol**
- Synonyms: Thiol-C10-amide-PEG8
- Formula: C₂₈H₅₇NO₉S[\[1\]](#)
- Molecular Weight: 583.82 g/mol [\[1\]](#)

Hazard Identification: Based on available Safety Data Sheets (SDS) for **m-PEG8-amide-C10-Thiol** and similar PEGylated thiol compounds, the primary hazards include:

- Harmful if swallowed.[\[1\]](#)
- May cause skin and eye irritation.[\[2\]](#)
- May cause respiratory tract irritation.[\[2\]](#)

- Very toxic to aquatic life with long-lasting effects.[1][2]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to minimize exposure and ensure personal safety when handling **m-PEG8-amide-C10-Thiol**.

PPE Component	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	To prevent skin contact. Inspect gloves for integrity before each use and remove them immediately after contact with the chemical.[3][4][5]
Eye Protection	Safety goggles with side-shields	To protect against chemical splashes.[5][6][7]
Face Protection	Face shield	Recommended in addition to goggles when there is a significant risk of splashing.[5][7][8]
Body Protection	Laboratory coat	To protect skin and clothing from splashes and spills.[3][7]
Footwear	Closed-toe shoes	To protect feet from spills and falling objects.[4][8]

Experimental Protocol: Safe Handling and Disposal

Storage and Preparation:

- Storage: Upon receipt, store **m-PEG8-amide-C10-Thiol** at -20°C in a tightly sealed container, protected from light and moisture.[2][9] It is recommended to store the compound under an inert atmosphere (e.g., Argon or Nitrogen).[9]
- Preparation: Before use, allow the container to warm to room temperature before opening to prevent moisture condensation.[10] To facilitate easier handling, consider preparing a stock

solution in an appropriate solvent such as dimethylsulfoxide (DMSO) or dimethylformamide (DMF).[10]

- Work Area: All handling of **m-PEG8-amide-C10-Thiol**, including weighing and solution preparation, should be conducted in a certified chemical fume hood to control vapor exposure.[4]

Handling Procedure:

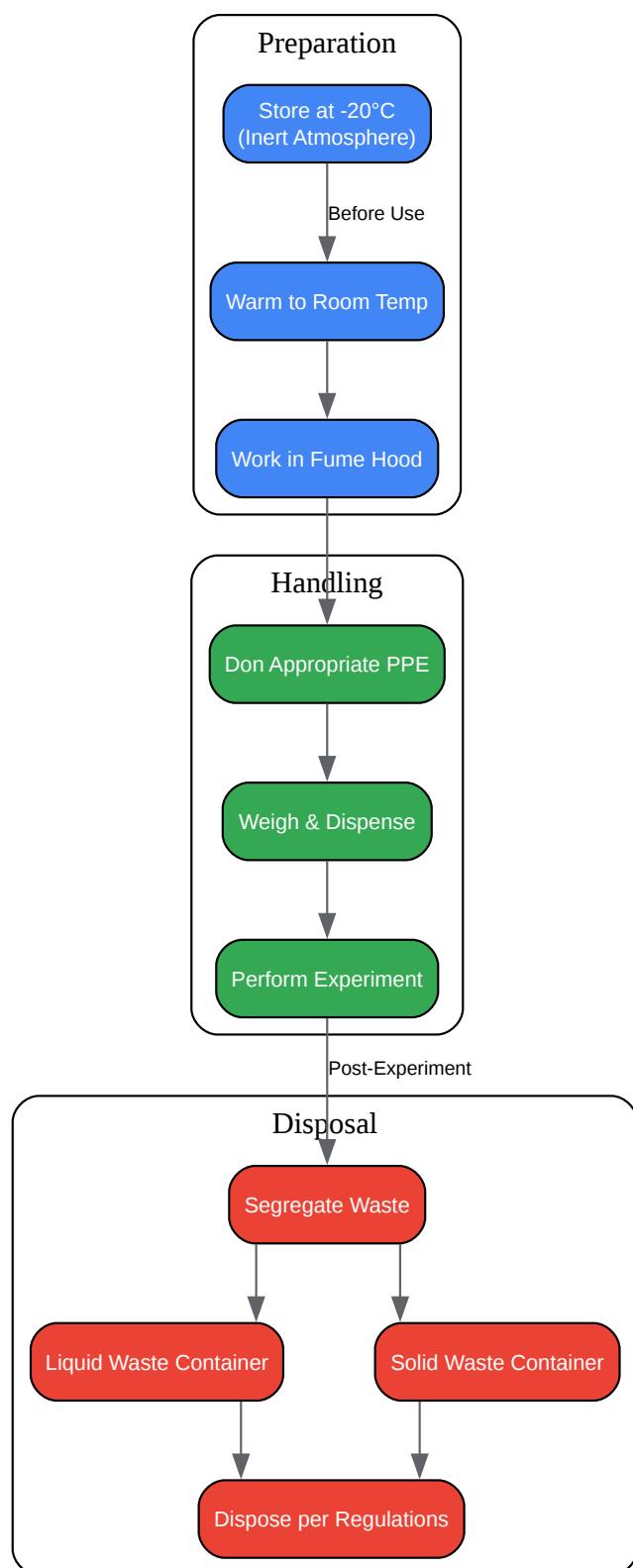
- Don PPE: Before handling the compound, put on all required personal protective equipment as specified in the table above.
- Dispensing: Use appropriate tools (e.g., spatula, pipette) for transferring the compound. Avoid creating dust or aerosols.
- Containment: Keep the container tightly sealed when not in use.[2][3]
- Avoid Contamination: Use dedicated equipment or thoroughly clean equipment after use to prevent cross-contamination.

Disposal Plan:

- Waste Segregation: Segregate waste containing **m-PEG8-amide-C10-Thiol** from other waste streams.
- Liquid Waste: Collect all liquid waste containing this compound in a designated, sealed, and clearly labeled hazardous waste container.[3] The label should explicitly state that it contains thiol-containing waste.
- Solid Waste: Contaminated solid items such as gloves, pipette tips, and paper towels should be placed in a sealed plastic bag and then into a designated solid hazardous waste container.[3]
- Disposal Compliance: Dispose of all waste in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific guidance.[1]

Emergency First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center if you feel unwell.[1][6]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical attention.[1][2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.[1][2]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[2][6]

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Caption: Workflow for safe handling of **m-PEG8-amide-C10-Thiol**.

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